

# Application of Radium-228 in Submarine Groundwater Discharge Studies: A Detailed Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Radium-228

Cat. No.: B1237267

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Application Notes

Submarine groundwater discharge (SGD) is a significant pathway for the transport of water and dissolved constituents from land to the coastal ocean.<sup>[1]</sup> Quantifying this flux is crucial for understanding coastal biogeochemical cycles and managing coastal water resources. **Radium-228** (<sup>228</sup>Ra), a naturally occurring radioisotope, has emerged as a powerful tracer for identifying and quantifying SGD.<sup>[1][2]</sup>

The utility of <sup>228</sup>Ra in SGD studies stems from several key properties. Primarily, its concentration is typically much higher in groundwater—especially saline groundwater—than in surface seawater.<sup>[3]</sup> This significant concentration gradient makes even a small influx of groundwater detectable in the coastal zone. Radium is produced in sediments and aquifer materials from the decay of its parent, Thorium-232 (<sup>232</sup>Th), and is readily mobilized into the aqueous phase, particularly in saline environments.<sup>[1]</sup>

With a half-life of 5.75 years, <sup>228</sup>Ra is well-suited for studying coastal processes that occur over months to years.<sup>[1][3]</sup> Furthermore, once it enters the ocean, <sup>228</sup>Ra behaves conservatively, meaning it is not significantly removed by biological or chemical processes, simplifying its use in mass balance models.<sup>[2]</sup> By constructing a mass balance for <sup>228</sup>Ra in a coastal water body, researchers can estimate the unknown flux from SGD required to maintain the observed

inventory of  $^{228}\text{Ra}$ .[\[2\]](#)[\[4\]](#) This approach considers known sources, such as riverine input and diffusion from sediments, and sinks, like radioactive decay and mixing with offshore waters.[\[4\]](#)

## Data Presentation

The following tables summarize quantitative data from various studies, illustrating the typical activities of  $^{228}\text{Ra}$  in different water bodies and calculated SGD fluxes.

Table 1: Comparison of **Radium-228** Activities in Groundwater and Seawater

Location	Groundwater $^{228}\text{Ra}$ Activity (dpm/100L)	Seawater $^{228}\text{Ra}$ Activity (dpm/100L)	Reference Study
Dongshan Bay	~5 times higher than surface seawater	Variable	<a href="#">[3]</a>
Yellow Sea	Not specified	Not specified	<a href="#">[5]</a>
Global Estimate	Compiled from 552 samples	Compiled from global data	<a href="#">[6]</a>
Indian River Bay, DE, USA	Data collected via seepage meters	Data collected	<a href="#">[7]</a> <a href="#">[8]</a>

Table 2: Estimated Submarine Groundwater Discharge (SGD) Fluxes Using **Radium-228**

Location	Estimated SGD Flux	Method	Reference Study
Global Ocean	$1.3 \pm 0.3 \times 10^{17}$ dpm/yr ( $^{228}\text{Ra}$ flux)	Numerical Model	[6]
Atlantic Ocean	$2\text{--}4 \times 10^{13} \text{ m}^3/\text{yr}$	$^{228}\text{Ra}$ Inventory	[3]
Mediterranean Sea	Volumetrically important, larger than riverine discharge	$^{228}\text{Ra}$ Mass Balance	[2]
Long Island Sound, USA (Summer 2010)	$3.3 \pm 0.7 \times 10^{13} \text{ L/yr}$	$^{228}\text{Ra}$ Mass Balance	[9][10]
Laizhou Bay, China	$(2.07 \pm 1.04) \times 10^8 \text{ m}^3/\text{d}$	$^{18}\text{O}$ and $^{228}\text{Ra}$ Mass Balance	[11]
Yellow Sea	At least 40% of river-water input	$^{228}\text{Ra}$ and $^{226}\text{Ra}$ Mass Balance	[5]

## Experimental Protocols

The quantification of SGD using  $^{228}\text{Ra}$  involves a series of steps from sample collection to data analysis. Below are detailed methodologies for the key experiments.

### Sample Collection

Objective: To collect representative samples of coastal seawater, potential SGD endmembers (groundwater), and other relevant water bodies (e.g., rivers).

Materials:

- GPS-enabled device for recording sampling locations.
- Conductivity-Temperature-Depth (CTD) profiler.
- Water sampling device (e.g., Niskin bottles for seawater, submersible pump for groundwater wells).

- Seepage meters and minipiezometers for direct SGD sampling.[7][8]
- Large-volume containers (e.g., 20-200 L carboys) for water samples.
- Filtration apparatus (e.g., 0.45  $\mu\text{m}$  filter).
- Nitric acid ( $\text{HNO}_3$ ) for sample preservation.

**Protocol:**

- Seawater Sampling:
  - Conduct a survey of the study area to map the distribution of salinity and temperature using a CTD.
  - Collect large-volume surface and, if applicable, bottom water samples at multiple locations, covering a gradient from the shore to offshore.
  - Record the precise location (latitude, longitude) and time of each sample collection.
  - Filter the water samples through a 0.45  $\mu\text{m}$  filter to remove particulate matter.
  - Acidify the filtered water to a  $\text{pH} < 2$  with concentrated nitric acid to prevent adsorption of radium to container walls.
- Groundwater (SGD Endmember) Sampling:
  - Identify potential groundwater discharge zones (e.g., beaches, intertidal zones).
  - Install minipiezometers or use existing wells to collect groundwater samples.[7]
  - Alternatively, deploy seepage meters on the seabed to directly capture discharging groundwater over a tidal cycle.[7][8]
  - Measure the salinity of the collected groundwater.
  - Filter and preserve the groundwater samples in the same manner as the seawater samples.

## Radium Preconcentration from Water Samples

Objective: To extract radium isotopes from large-volume water samples onto a substrate for subsequent analysis.

Materials:

- Manganese (Mn)-impregnated acrylic fiber or cartridges.
- Pump and tubing system to pass water through the fiber/cartridge.
- Flow meter to record the volume of water processed.

Protocol:

- Pass a known, large volume of the filtered and acidified water sample (typically 50-200 L) through a column packed with Mn-impregnated acrylic fiber at a controlled flow rate.
- Radium isotopes in the water will be quantitatively adsorbed onto the Mn-oxide coating of the fiber.
- Record the total volume of water that has passed through the fiber using a flow meter.
- After extraction, rinse the fiber with radium-free deionized water to remove salts.
- Partially dry the fiber, seal it in a sample container, and label it for transport to the laboratory.

## Radium-228 Analysis by Gamma Spectrometry

Objective: To determine the activity of  $^{228}\text{Ra}$  by measuring the gamma emissions of its short-lived daughter, Actinium-228 ( $^{228}\text{Ac}$ ).[\[12\]](#)

Materials:

- High-Purity Germanium (HPGe) well-type detector.[\[13\]](#)
- Lead shielding for the detector to reduce background radiation.
- Appropriate sample containers for the detector geometry.

- Calibration standards for energy and efficiency.

Protocol:

- Place the Mn-fiber sample into a sealed, airtight container and allow it to sit for approximately 30 hours to ensure secular equilibrium between  $^{228}\text{Ra}$  and its daughter,  $^{228}\text{Ac}$  (half-life of 6.15 hours).[\[14\]](#)
- Place the sealed sample in the HPGe detector.
- Acquire a gamma spectrum for a sufficient counting time (typically 24-48 hours) to achieve adequate counting statistics.
- Identify and quantify the gamma-ray peaks of  $^{228}\text{Ac}$ . The most prominent peaks are at 338.3 keV, 911.2 keV, and 969.0 keV.[\[14\]](#)[\[15\]](#)
- The activity of  $^{228}\text{Ra}$  is determined from the measured activity of  $^{228}\text{Ac}$ , corrected for the detector efficiency, the volume of water sampled, and the chemical recovery of radium on the Mn-fiber (often determined using a yield tracer like Barium-133).

## Radium-228 Mass Balance Calculation

Objective: To calculate the SGD flux based on the measured  $^{228}\text{Ra}$  activities.

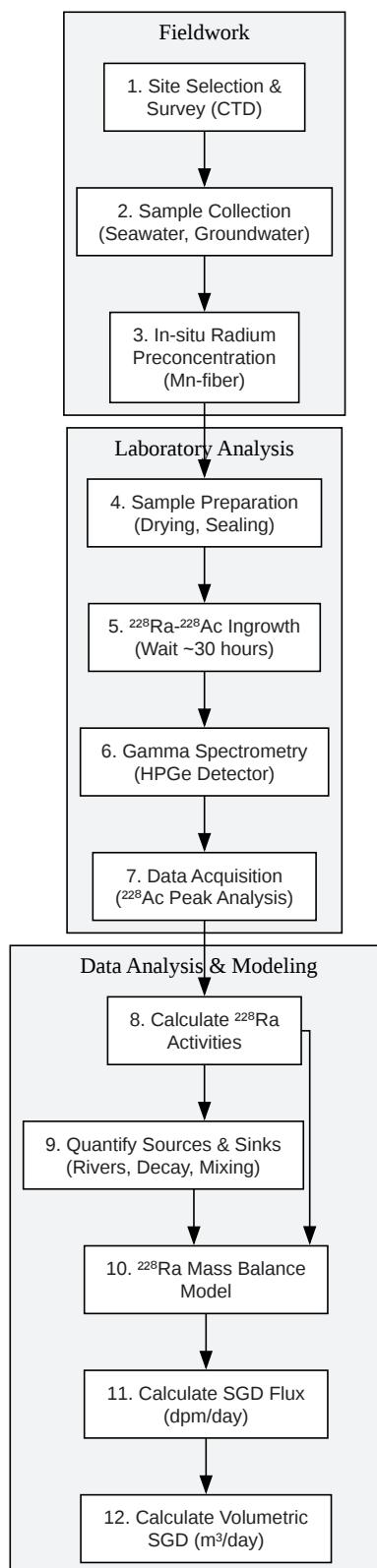
Protocol:

- Establish the Mass Balance Equation: A steady-state mass balance for  $^{228}\text{Ra}$  in the coastal system can be expressed as:
  - $\text{FSGD} + \text{Frivers} + \text{Fsediments} = \text{Fdecay} + \text{Fmixing}$
- Quantify Each Term:
  - FSGD (Flux from SGD): This is the unknown to be calculated. It is the product of the SGD water flux (QSGD) and the  $^{228}\text{Ra}$  activity in the groundwater endmember (AGW).
  - Frivers (Flux from Rivers): Calculated by multiplying the river discharge rate by the measured  $^{228}\text{Ra}$  activity in river water.

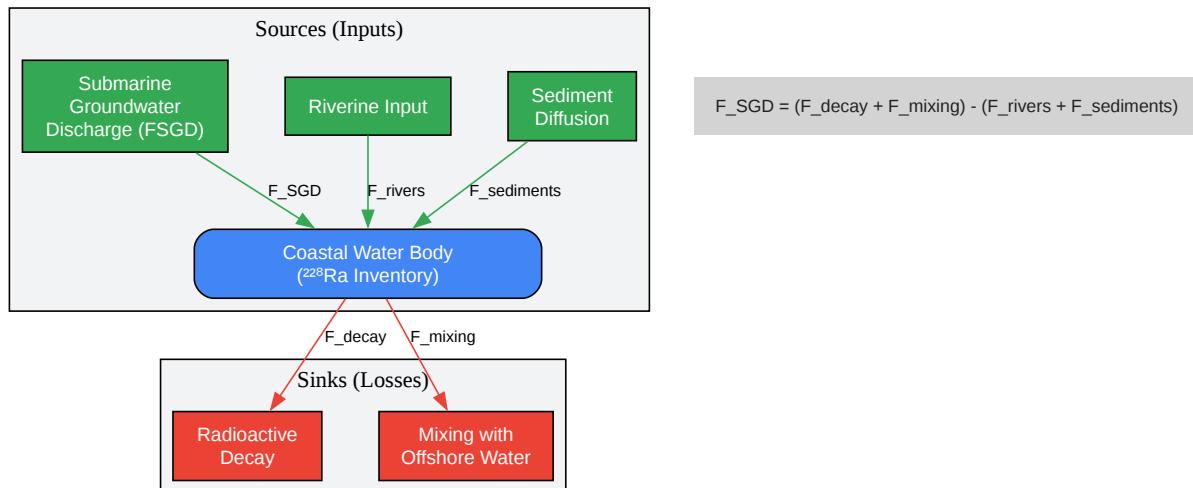
- **F<sub>sediments</sub>** (Flux from Sediments): This diffusive flux from bottom sediments can be estimated from sediment core incubations or porewater <sup>228</sup>Ra profiles.
- **F<sub>decay</sub>** (Loss due to Radioactive Decay): Calculated by multiplying the total inventory of <sup>228</sup>Ra in the study area by its decay constant ( $\lambda = \ln(2) / 5.75$  years). The inventory is the average <sup>228</sup>Ra activity in the water column multiplied by the volume of the study area.
- **F<sub>mixing</sub>** (Loss due to Mixing): Represents the flux of <sup>228</sup>Ra out of the study area due to mixing with offshore waters. This is often the most challenging term to constrain and can be estimated using a mixing model based on salinity or by multiplying the water exchange rate with the offshore <sup>228</sup>Ra activity gradient.[4][9]

- Solve for SGD: Rearrange the equation to solve for FSGD.
- Calculate Volumetric SGD: Divide FSGD (in dpm/day) by the average <sup>228</sup>Ra activity of the groundwater endmember (AGW, in dpm/m<sup>3</sup>) to obtain the volumetric SGD flux (QSGD, in m<sup>3</sup>/day).

## Mandatory Visualization

[Click to download full resolution via product page](#)

Caption: Experimental workflow for SGD studies using **Radium-228**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [horizon.documentation.ird.fr](http://horizon.documentation.ird.fr) [horizon.documentation.ird.fr]
- 2. Submarine Groundwater Discharge as a major source of nutrients in the Mediterranean Sea – GEOTRACES [[geotraces.org](http://geotraces.org)]
- 3. [researchgate.net](http://researchgate.net) [researchgate.net]
- 4. [frontiersin.org](http://frontiersin.org) [frontiersin.org]
- 5. [pure.korea.ac.kr](http://pure.korea.ac.kr) [pure.korea.ac.kr]
- 6. [s3.ap-southeast-1.amazonaws.com](http://s3.ap-southeast-1.amazonaws.com) [s3.ap-southeast-1.amazonaws.com]

- 7. Submarine groundwater discharge data at meter scale (223Ra, 224Ra, 226Ra, 228Ra and 222Rn) in Indian River Bay (Delaware, US) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. repository.library.noaa.gov [repository.library.noaa.gov]
- 10. Radium Mass Balance Sensitivity Analysis for Submarine Groundwater Discharge Estimation in Semi-Enclosed Basins: The Case Study of Long Island Sound | Semantic Scholar [semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. pubs.usgs.gov [pubs.usgs.gov]
- 13. bundesumweltministerium.de [bundesumweltministerium.de]
- 14. bmuv.de [bmuv.de]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application of Radium-228 in Submarine Groundwater Discharge Studies: A Detailed Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237267#application-of-radium-228-in-submarine-groundwater-discharge-studies]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)